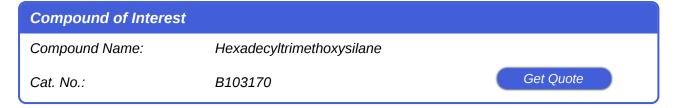


An In-depth Technical Guide to the Physical Properties of Hexadecyltrimethoxysilane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key physical properties of **Hexadecyltrimethoxysilane** (HDTMS), a versatile organosilane compound. The information presented is intended to support research, development, and quality control activities where this compound is utilized.

Core Physical Properties

Hexadecyltrimethoxysilane is a long-chain alkyltrimethoxysilane that appears as a colorless to pale yellow liquid. Its chemical structure, consisting of a long C16 hydrocarbon tail and a trimethoxysilyl head group, imparts unique properties that make it valuable in surface modification, as a coupling agent, and in the formation of self-assembled monolayers.

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **Hexadecyltrimethoxysilane**.



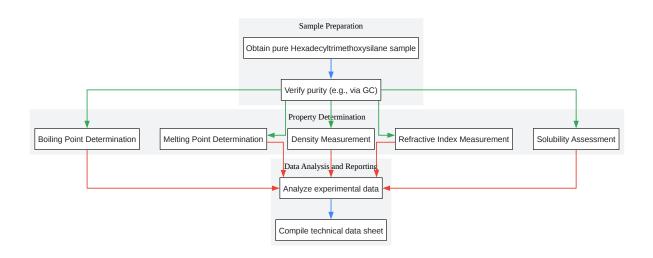
Property	Value	Units	Notes
Molecular Formula	C19H42O3Si		
Molecular Weight	346.62	g/mol	[1]
Boiling Point	155	°C	at 0.2 mmHg[2][3][4]
~320	°C	Estimated at atmospheric pressure[5]	
Melting Point	-1	°C	[2][3][4]
Density	0.89	g/cm³	at 20 °C[2][3][4]
~0.88–0.90	g/cm³	at 25°C[5]	
Refractive Index	1.4356	at 20°C[2]	_
~1.42–1.44			_
Vapor Pressure	0.0±0.5	mmHg	at 25°C[1]
Flash Point	122	°C	[2]
>100	°C	[5]	
Autoignition Temperature	245	°C	[2]
Water Solubility	2	μg/L	at 20°C[3]

Experimental Protocols for Property Determination

The following sections detail standardized methodologies for determining the key physical properties of liquid chemicals like **Hexadecyltrimethoxysilane**. These protocols are based on internationally recognized standards from organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Logical Workflow for Physical Property Determination





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Caption: Workflow for the determination of physical properties of **Hexadecyltrimethoxysilane**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **Hexadecyltrimethoxysilane**, which has a relatively high boiling point, vacuum distillation or gas chromatography methods are often employed to prevent decomposition at elevated temperatures.

Methodology based on ASTM D5399 - Standard Test Method for Boiling Point Distribution of Hydrocarbon Solvents by Gas Chromatography:



- Instrument Setup: A gas chromatograph (GC) equipped with a capillary column and a flame ionization detector (FID) is used. The column should be suitable for separating hydrocarbons in order of their boiling points.
- Calibration: A calibration mixture of known hydrocarbons covering the expected boiling range
 of the sample is injected into the GC. The retention times of these hydrocarbons are plotted
 against their known boiling points to create a calibration curve.
- Sample Analysis: An aliquot of the **Hexadecyltrimethoxysilane** sample is injected into the GC under the same conditions as the calibration mixture.
- Data Acquisition and Analysis: The chromatogram of the sample is recorded. The retention
 time of the Hexadecyltrimethoxysilane peak is used to determine its boiling point from the
 calibration curve. The initial boiling point (IBP) is typically defined as the point where 0.5% of
 the total area under the chromatogram is eluted, and the final boiling point (FBP) is where
 99.5% has eluted.[6]

Melting Point Determination

The melting point is the temperature at which a substance changes from a solid to a liquid state.

Methodology based on OECD Guideline 102: Melting Point/Melting Range:

- Sample Preparation: A small amount of the solidified Hexadecyltrimethoxysilane is introduced into a capillary tube, which is then sealed at one end.
- Apparatus: A melting point apparatus with a temperature-controlled block and a means to observe the sample is used.
- Measurement: The capillary tube is placed in the apparatus, and the temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: The temperature at which the first signs of melting are observed and the temperature at which the last solid crystal disappears are recorded as the melting range.

Density Measurement



Density is the mass of a substance per unit volume.

Methodology based on ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter:

- Apparatus: A digital density meter that operates based on the oscillating U-tube principle is
 used. This instrument measures the change in the oscillation frequency of a U-shaped tube
 when it is filled with the sample liquid.
- Calibration: The instrument is calibrated using two reference standards of known density, typically dry air and deionized water.
- Sample Introduction: A small volume of the **Hexadecyltrimethoxysilane** sample is introduced into the oscillating U-tube, ensuring no air bubbles are present.[7]
- Measurement: The instrument measures the oscillation period and calculates the density of the sample based on the calibration data. The measurement is typically performed at a controlled temperature, such as 20°C or 25°C.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance.

Methodology based on ASTM D1218 - Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids:

- Apparatus: An Abbe refractometer is a common instrument for this measurement. It
 measures the critical angle of refraction of a thin film of the liquid sample between two
 prisms.[8]
- Calibration: The refractometer is calibrated using a standard of known refractive index.
- Sample Application: A few drops of the **Hexadecyltrimethoxysilane** sample are placed on the surface of the measuring prism.
- Measurement: The prisms are closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece. The



refractive index is then read from the instrument's scale. The measurement is performed at a specified temperature, typically 20°C.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of **Hexadecyltrimethoxysilane** is an important parameter for its application in various formulations.

General Experimental Protocol:

- Solvent Selection: A range of common laboratory solvents (e.g., water, ethanol, acetone, toluene, hexane) are selected.
- Sample Preparation: A known volume or weight of the chosen solvent is placed in a vial.
- Titration: Small, known increments of **Hexadecyltrimethoxysilane** are added to the solvent with continuous stirring or agitation.
- Observation: The solution is observed for any signs of insolubility, such as cloudiness, precipitation, or phase separation.
- Quantification: The amount of Hexadecyltrimethoxysilane added until the saturation point is reached is recorded. This can be expressed qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively (e.g., in g/100 mL). For very low solubilities, analytical techniques like UV-Vis spectroscopy or gas chromatography can be used to determine the concentration of the dissolved silane. Due to its long alkyl chain, Hexadecyltrimethoxysilane is expected to be soluble in nonpolar organic solvents and have very low solubility in water.[3]

Safety and Handling

Hexadecyltrimethoxysilane is a chemical that should be handled with appropriate safety precautions. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. In the presence of moisture, it can hydrolyze to release methanol, which is flammable and toxic. Therefore, it should be stored in a cool, dry, well-ventilated area in tightly sealed containers. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound.



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